

# N-Benzyltetrahydro-2H-pyran-4-amine molecular weight and formula

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## Compound of Interest

Compound Name: *N-Benzyltetrahydro-2H-pyran-4-amine*

Cat. No.: *B1289214*

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## Technical Guide: N-Benzyltetrahydro-2H-pyran-4-amine

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**N-Benzyltetrahydro-2H-pyran-4-amine** is a secondary amine containing a tetrahydropyran ring, a common scaffold in medicinal chemistry. This compound serves as a valuable building block in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its structure, combining a flexible benzyl group with a heterocyclic pyran ring, makes it a versatile intermediate for introducing specific steric and electronic properties into a target molecule. This guide provides key molecular data and a representative synthetic protocol for this compound.

### Core Molecular Data

The fundamental molecular properties of **N-Benzyltetrahydro-2H-pyran-4-amine** are summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO
Molecular Weight	191.27 g/mol
CAS Number	443344-23-8
Appearance	Clear oil
Synonyms	Benzyl-(tetrahydropyran-4-yl)amine, 4-benzylaminotetrahydro-2H-pyran

## Experimental Protocols

The synthesis of **N-Benzyltetrahydro-2H-pyran-4-amine** is commonly achieved through the reductive amination of tetrahydro-2H-pyran-4-one with benzylamine. This two-step, one-pot reaction involves the formation of an imine intermediate, which is subsequently reduced to the desired secondary amine.

### Protocol: Synthesis via Reductive Amination

This protocol outlines a general procedure for the synthesis of **N-Benzyltetrahydro-2H-pyran-4-amine**. Specific reaction conditions such as solvent, reducing agent, and temperature may be optimized for scale and desired purity.

Materials:

- Tetrahydro-2H-pyran-4-one
- Benzylamine
- A suitable solvent (e.g., methanol, dichloroethane)
- A reducing agent (e.g., sodium borohydride (NaBH<sub>4</sub>), sodium cyanoborohydride (NaBH<sub>3</sub>CN), or sodium triacetoxyborohydride (NaBH(OAc)<sub>3</sub>))
- Deionized water

- An organic extraction solvent (e.g., ethyl acetate, dichloromethane)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hydrochloric acid ( $\text{HCl}$ ) (optional, for salt formation)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (for neutralization)

#### Procedure:

- Imine Formation:
  - In a round-bottom flask, dissolve tetrahydro-2H-pyran-4-one (1 equivalent) and benzylamine (1 to 1.2 equivalents) in a suitable solvent.
  - Stir the mixture at room temperature. The progress of the imine formation can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). In some cases, gentle heating or the removal of water may be employed to drive the reaction to completion.
- Reduction:
  - Once imine formation is complete or has reached equilibrium, cool the reaction mixture in an ice bath.
  - Slowly add the reducing agent (e.g., sodium borohydride, 1.5 to 2 equivalents) portion-wise, maintaining the temperature below 10 °C.
  - After the addition is complete, allow the reaction to warm to room temperature and stir until the reduction is complete, as monitored by TLC or GC-MS.
- Workup:
  - Carefully quench the reaction by the slow addition of water.
  - If the reaction was performed in a water-miscible solvent like methanol, remove the solvent under reduced pressure.

- Add water and an organic extraction solvent to the residue and transfer to a separatory funnel.
- Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification:
  - The crude **N-Benzyltetrahydro-2H-pyran-4-amine** can be purified by column chromatography on silica gel or by distillation under reduced pressure to obtain the final product as a clear oil.

## Visualizations

The following diagrams illustrate the synthetic workflow for **N-Benzyltetrahydro-2H-pyran-4-amine**.



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Caption: Synthetic workflow for **N-Benzyltetrahydro-2H-pyran-4-amine** via reductive amination.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)